

# Essential Safety and Logistics for Handling Tebufenozide-d9

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## Compound of Interest

Compound Name: Tebufenozide-d9

Cat. No.: B565601

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Tebufenozide-d9**, a deuterated analog of the insecticide Tebufenozide. Adherence to these procedures is critical for personnel safety and environmental protection.

## Personal Protective Equipment (PPE)

When handling **Tebufenozide-d9**, appropriate personal protective equipment is the first line of defense against exposure. The following table summarizes the recommended PPE. In most laboratory situations involving pesticides, it is crucial to at least wear a long-sleeved shirt, long pants, and chemical-resistant gloves.<sup>[1][2]</sup>

Body Part	Personal Protective Equipment	Specifications & Recommendations
Hands	Chemical-resistant gloves	Nitrile or other impermeable gloves are recommended.[1][3] Leather, cotton, or medical examination gloves are not suitable for handling pesticides.[4]
Eyes	Safety glasses with side-shields or goggles	Provides protection from splashes.[5] For higher risk activities, a face shield may be necessary.[4][6]
Body	Laboratory coat or chemical safety suit	A lab coat is standard for low-volume handling. For larger quantities or potential for significant exposure, a Tyvek or similar chemical safety suit is advised.[1]
Respiratory	Not generally required for small-scale use	If creating dust or aerosols, use a fume hood or wear an N95 particulate face mask or a respirator.[1][3]
Feet	Closed-toe shoes	Leather or canvas shoes can absorb chemicals and should not be worn.[7] For extensive use, chemical-resistant boots are recommended.[6]

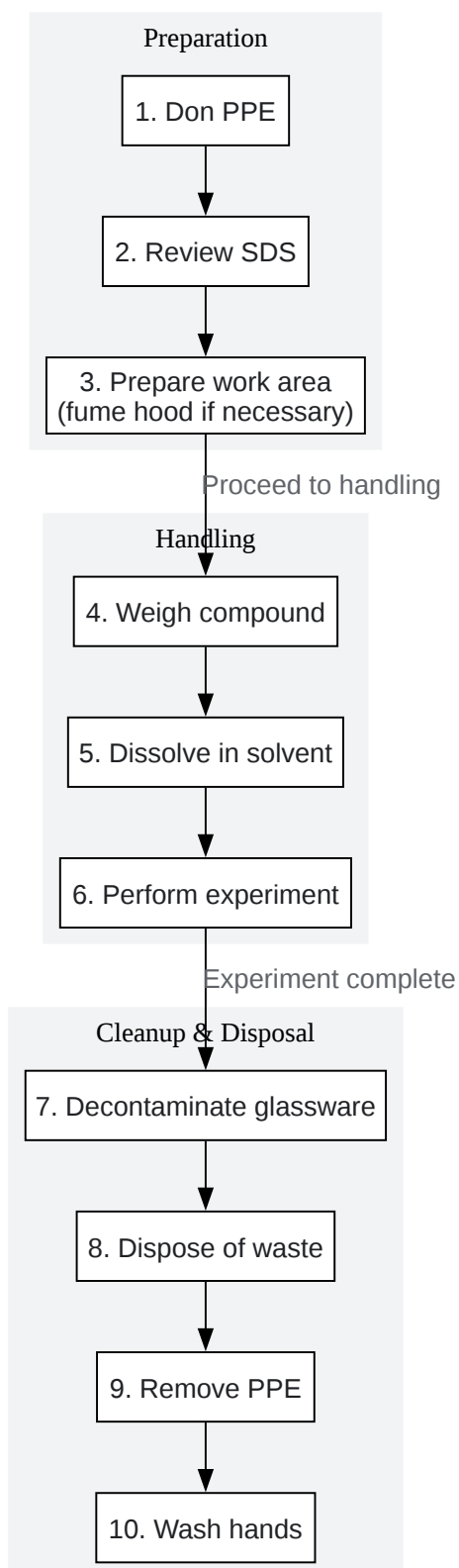
## Quantitative Safety Data

The following table presents key quantitative data related to the safety of Tebufenozide. While specific data for the deuterated form (d9) is not available, the data for the parent compound serves as a conservative reference.

Parameter	Value	Reference
Acute Oral Toxicity	Toxicity Category IV	[8]
Acute Dermal Toxicity	Toxicity Category IV	[8]
Acute Inhalation Toxicity	Toxicity Category IV	[8]
Ocular Irritation	Toxicity Category IV	[8]
Dermal Irritation	Not a dermal sensitizer	[8]
Chronic Reference Dose (RfD)	0.02 mg/kg/day	[8]
No Observed Adverse Effect Level (NOAEL) - 3 months, rats	1,330 mg/kg/day (males), 1,650 mg/kg/day (females)	[9]

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operational procedure for safely handling **Tebufenozide-d9** in a laboratory setting, from preparation to disposal.



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